

Essential Safety and Logistical Information for Handling CP-466722

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Compound of Interest

Compound Name: CP-466722

Cat. No.: B606779

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for the ATM kinase inhibitor, **CP-466722**.

When working with **CP-466722**, a crystalline solid, it is crucial to adhere to strict safety protocols to minimize exposure and ensure a safe laboratory environment. The following information summarizes key safety and logistical data. For complete safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **CP-466722**. These recommendations are based on standard laboratory practices for handling potent chemical compounds.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended. Work in a well-ventilated area, preferably in a chemical fume hood.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **CP-466722** and ensuring laboratory safety.

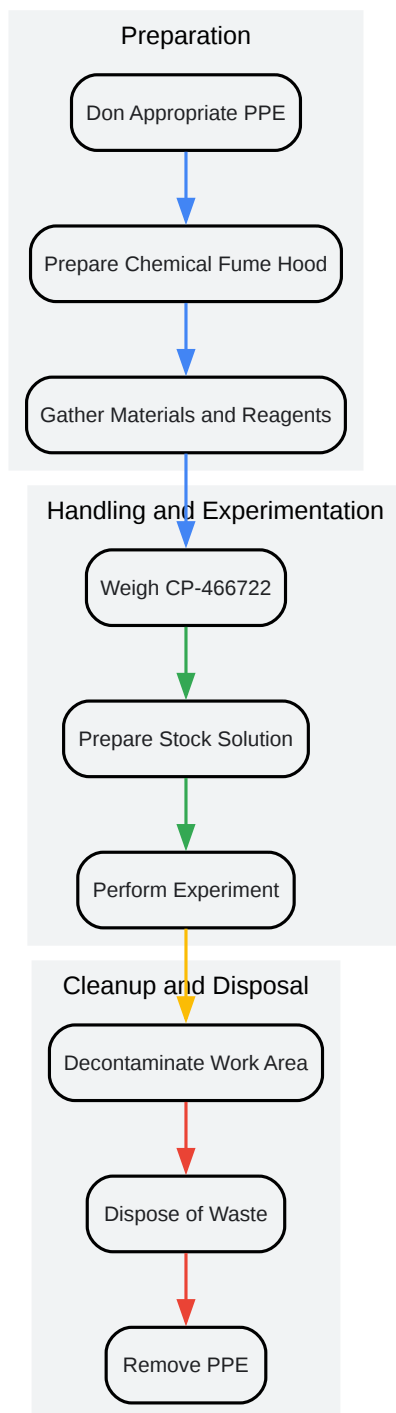
Aspect	Guideline
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. Handle in a chemical fume hood. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage as a solid, -20°C is recommended, which can maintain stability for at least four years.
Stock Solutions	To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions. Store aliquots at -80°C for up to two years or at -20°C for up to one year.

Operational and Disposal Plans

A clear, step-by-step plan for both the use and disposal of **CP-466722** is essential for operational efficiency and safety.

Experimental Workflow for Handling CP-466722

The following diagram illustrates a standard workflow for the safe handling of **CP-466722** in a research setting.



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Caption: Safe Handling Workflow for **CP-466722**

Disposal Plan

All waste generated from the handling of **CP-466722** must be considered chemical waste and disposed of according to institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	Collect unused solid CP-466722 and any contaminated materials (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect solutions containing CP-466722 in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of used gloves and other contaminated disposable PPE in the designated hazardous waste stream.

Disclaimer: This information is intended for guidance and is not a substitute for the comprehensive information provided in the manufacturer's Safety Data Sheet (SDS). Always consult the SDS for **CP-466722** before handling the compound.

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